

An In-depth Technical Guide to the Physical Properties of trans-Glutaconic Acid

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Compound of Interest

Compound Name: *Pentenedioic acid*

Cat. No.: *B7820867*

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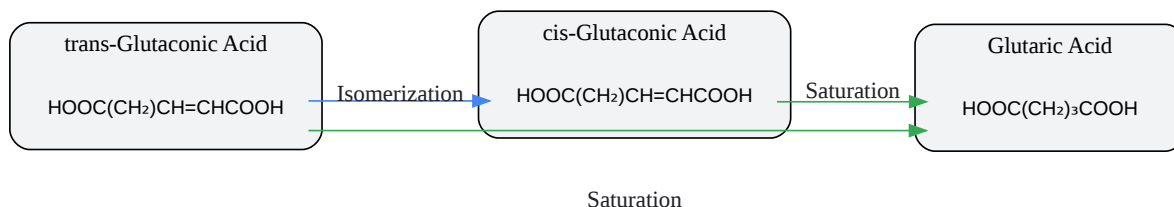
For Researchers, Scientists, and Drug Development Professionals

Introduction

Trans-glutaconic acid, systematically known as (E)-pent-2-enedioic acid, is a dicarboxylic acid with the molecular formula $C_5H_6O_4$. It exists as a colorless solid and is the trans-isomer of glutaconic acid.[1] This unsaturated organic compound is of interest in various biochemical pathways and serves as a potential building block in organic synthesis. This guide provides a comprehensive overview of its physical properties, supported by experimental data and methodologies, to assist researchers and professionals in its application.

Chemical Structure and Isomerism

Trans-glutaconic acid is structurally related to the saturated glutaric acid. The presence of a carbon-carbon double bond in the trans configuration distinguishes it from its geometric isomer, cis-glutaconic acid. This difference in stereochemistry leads to distinct physical properties, such as a higher melting point for the trans isomer.[2]



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Caption: Relationship between trans-glutaconic acid, its cis-isomer, and its saturated analogue, glutaric acid.

Quantitative Physical Properties

The key physical properties of trans-glutaconic acid are summarized in the table below.

Property	Value	Reference
Molecular Formula	$\text{C}_5\text{H}_6\text{O}_4$	[3]
Molar Mass	130.099 g/mol	[2]
Appearance	Colorless solid	[2]
Melting Point	137-139 °C	[2]
Solubility in Water	Soluble	[3]
pKa	Weakly acidic (Specific values not found)	[4]

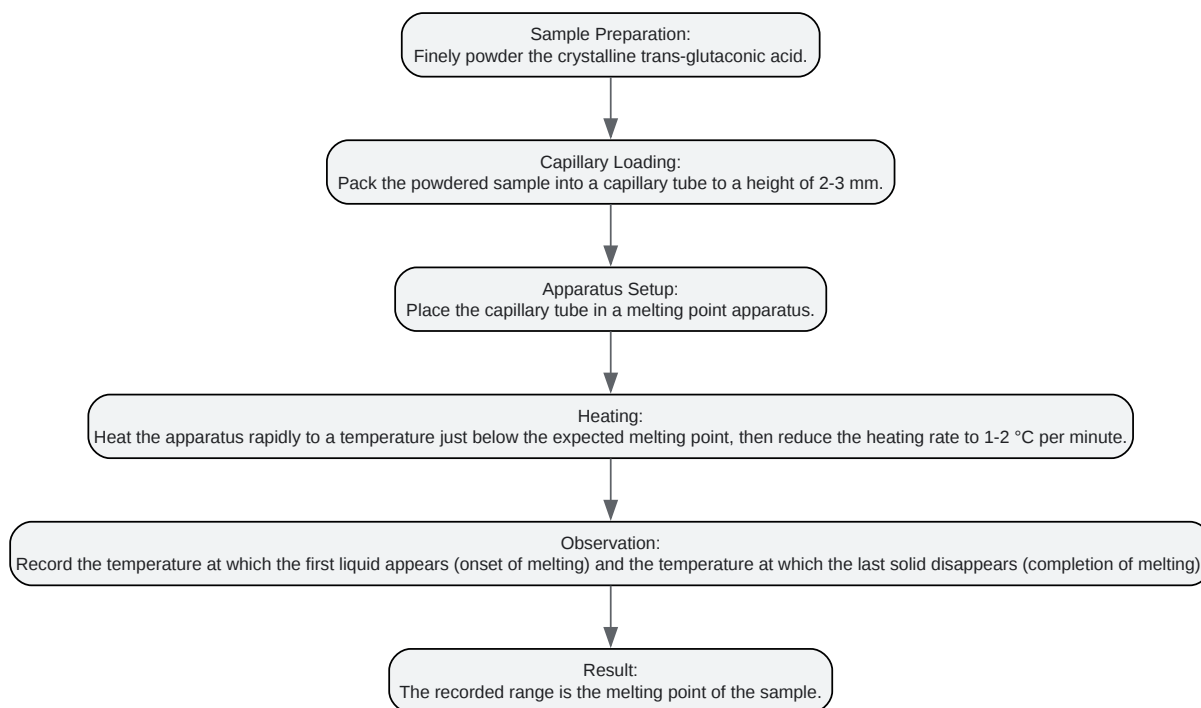
Experimental Protocols

Detailed methodologies for determining the key physical properties of organic compounds like trans-glutaconic acid are outlined below.

Melting Point Determination

The melting point of trans-glutaconic acid is determined using the capillary method.

Workflow for Melting Point Determination



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Caption: Standard workflow for determining the melting point of a solid organic compound.

Solubility Determination

The solubility of trans-glutaconic acid in water can be qualitatively and quantitatively determined. A general procedure for qualitative assessment is as follows:

- **Sample Preparation:** Weigh a small, known amount of trans-glutaconic acid (e.g., 10 mg).

- **Solvent Addition:** Add a small, measured volume of deionized water (e.g., 1 mL) to a test tube containing the sample.
- **Mixing:** Agitate the mixture vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature.
- **Observation:** Visually inspect the solution for any undissolved solid. If the solid dissolves completely, the compound is considered soluble under these conditions.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectra are crucial for the structural elucidation of trans-glutaconic acid.

- **Sample Preparation:** Dissolve a small amount of trans-glutaconic acid in a suitable deuterated solvent, such as deuterium oxide (D_2O) or dimethyl sulfoxide- d_6 (DMSO-d_6).
- **Data Acquisition:** Acquire the spectra on a high-field NMR spectrometer.
- **Data Analysis:** Process the raw data (Fourier transformation, phase correction, and baseline correction) to obtain the final spectrum. Chemical shifts are reported in parts per million (ppm) relative to a standard.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in trans-glutaconic acid.

- **Sample Preparation:** The solid sample can be analyzed as a KBr pellet or as a mull in Nujol.
- **Data Acquisition:** Record the spectrum over the mid-infrared range (typically $4000\text{--}400\text{ cm}^{-1}$).
- **Data Analysis:** Identify the characteristic absorption bands for the carboxylic acid (O-H and C=O stretching) and alkene (C=C and C-H stretching) functional groups.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, particularly the conjugated system.

- **Sample Preparation:** Prepare a dilute solution of trans-glutaconic acid in a UV-transparent solvent, such as water or ethanol.
- **Data Acquisition:** Record the absorbance spectrum over the UV-Vis range (typically 200-800 nm).
- **Data Analysis:** Determine the wavelength of maximum absorbance (λ_{max}), which is characteristic of the chromophore. For α,β -unsaturated carbonyl compounds like trans-glutaconic acid, the λ_{max} is expected in the UV region. Studies on similar dicarboxylic acids suggest that the absorption below 275 nm can be very weak.[5]

Conclusion

This technical guide provides a foundational understanding of the key physical properties of trans-glutaconic acid. The presented data and experimental protocols are intended to support researchers in the effective handling, characterization, and application of this compound in their scientific endeavors. Further investigation is warranted to determine the specific pKa values and detailed spectral assignments under various experimental conditions.

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